

An In-depth Technical Guide to 4-Decyltetradecan-1-ol

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Compound of Interest

Compound Name: 4-Decyltetradecan-1-ol

Cat. No.: B047702

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Introduction

4-Decyltetradecan-1-ol is a branched-chain primary alcohol belonging to the class of Guerbet alcohols. These alcohols are characterized by their unique branched structure, which imparts distinct physical and chemical properties compared to their linear isomers. This technical guide provides a comprehensive overview of the available scientific literature on 4-decyltetradecan-1-ol and its closely related isomer, 2-decyltetradecan-1-ol, with a focus on their synthesis, properties, and potential biological activities. Due to the limited specific data on the 4-decyl isomer, information on the more extensively studied 2-decyl isomer and general principles of Guerbet alcohols are included to provide a broader context and potential avenues for research and development.

Chemical and Physical Properties

The properties of 4-decyltetradecan-1-ol and its isomer are summarized in the table below. It is important to note that some discrepancies exist in the reported values, which may be due to variations in measurement conditions or the presence of isomeric impurities.

Property	4-Decyltetradecan-1-ol	2-Decyltetradecan-1-ol	Reference(s)
CAS Number	123613-13-8	58670-89-6	[1][2]
Molecular Formula	C ₂₄ H ₅₀ O	C ₂₄ H ₅₀ O	[1][2]
Molecular Weight	354.65 g/mol	354.65 g/mol	[1][2]
Density	0.8 ± 0.1 g/cm ³	0.842 g/mL at 25 °C	[1]
Boiling Point	406.7 ± 13.0 °C at 760 mmHg	271-275 °C at 33 mmHg	[1]
Melting Point	Not Available	17-20 °C	
Flash Point	135.3 ± 7.9 °C	Not Available	[1]
Refractive Index	1.455	n ₂₀ /D 1.457	[1]

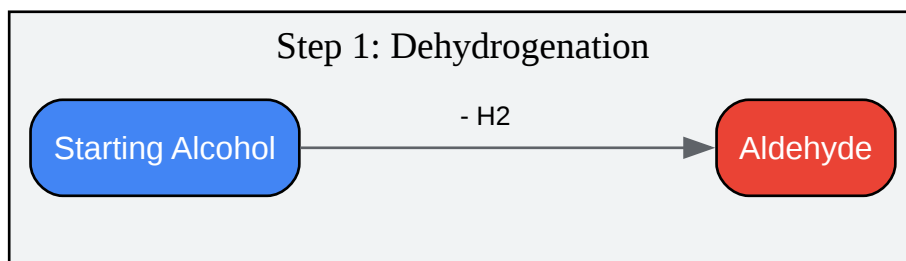
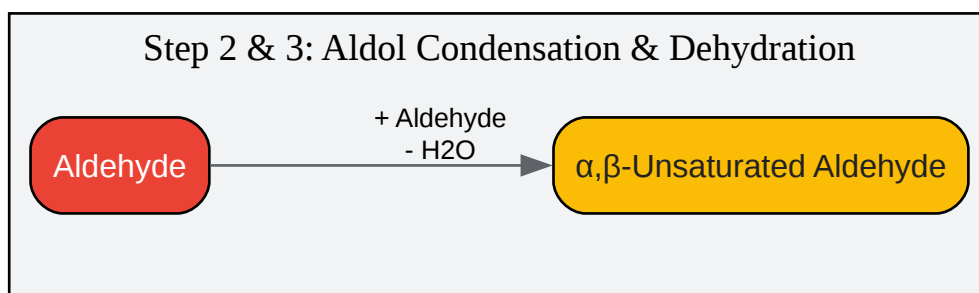
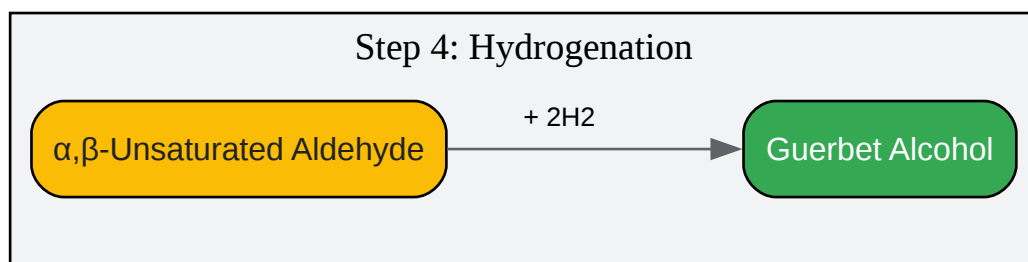
Synthesis

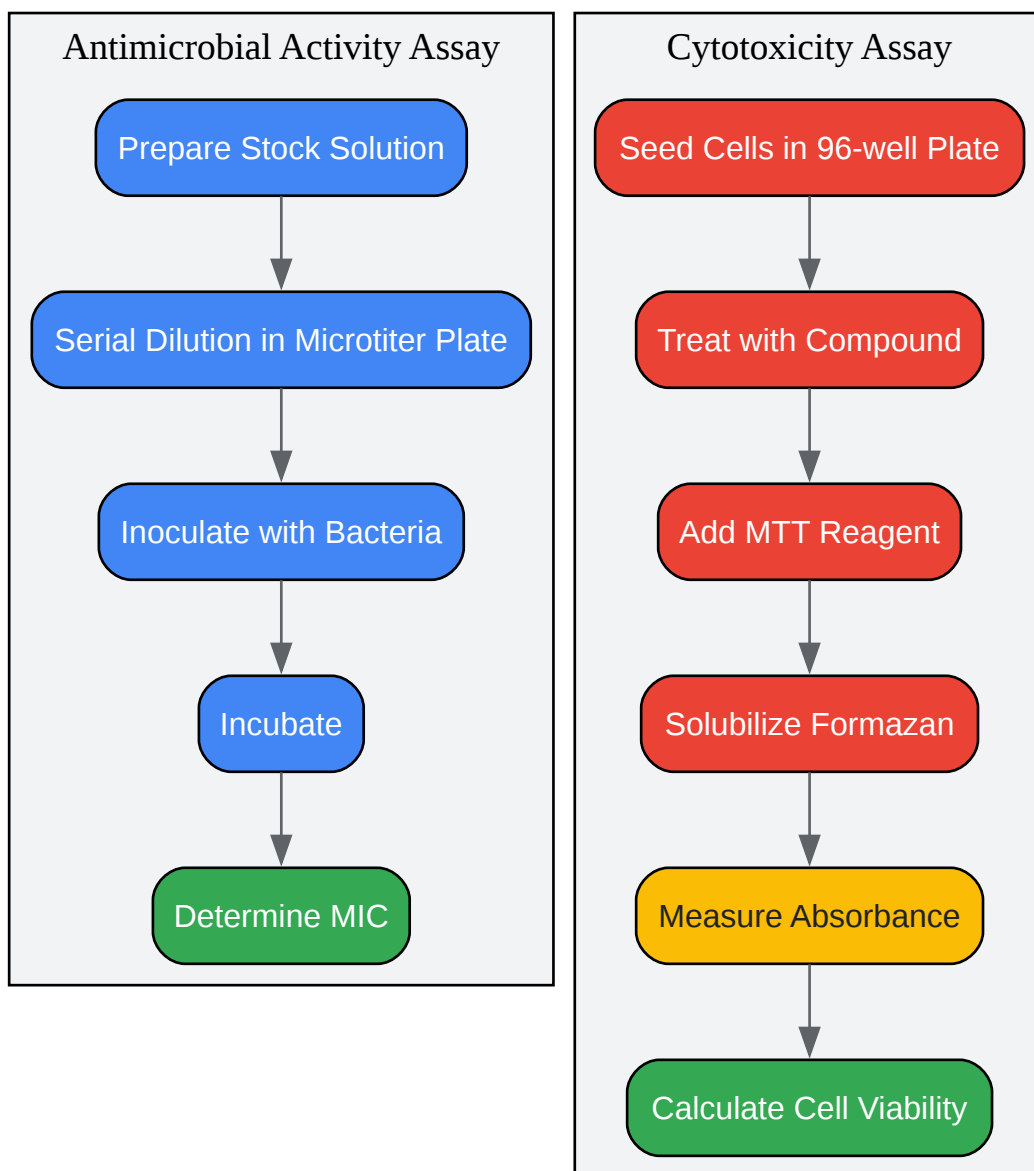
The primary method for synthesizing 4-decyltetradecan-1-ol and other branched-chain alcohols is the Guerbet reaction.[3][4] This reaction involves the self-condensation of a primary alcohol at elevated temperatures in the presence of a catalyst.[3][4]

Guerbet Reaction Mechanism

The Guerbet reaction proceeds through a four-step mechanism:

- Dehydrogenation: The starting alcohol is dehydrogenated to form an aldehyde.
- Aldol Condensation: Two molecules of the aldehyde undergo an aldol condensation to form an α,β -unsaturated aldehyde.
- Dehydration: The α,β -unsaturated aldehyde loses a molecule of water.
- Hydrogenation: The resulting unsaturated aldehyde is hydrogenated to yield the final branched-chain alcohol.





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